

Technical Guide: 5-bromo-6-methoxy-3,4-dihydro-2H-naphthalen-1-one

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Compound of Interest

Compound Name: 5-bromo-6-methoxy-3,4-dihydro-2H-naphthalen-1-one

Cat. No.: B1276766

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CAS Number: 26231-23-2

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-bromo-6-methoxy-3,4-dihydro-2H-naphthalen-1-one, a member of the tetralone class of compounds, is a valuable intermediate in synthetic organic chemistry. Tetralones and their derivatives are recognized as important structural motifs in a variety of natural products and serve as key building blocks for the development of novel therapeutic agents.^{[1][2]} The presence of bromo and methoxy functional groups on the aromatic ring of this specific tetralone offers versatile handles for further chemical modifications, making it a compound of interest in medicinal chemistry and drug discovery programs.^{[3][4]} Tetralone derivatives have shown a broad spectrum of biological activities, including antibacterial and antitumor properties.^[2]

Physicochemical Properties

A summary of the key physicochemical properties for **5-bromo-6-methoxy-3,4-dihydro-2H-naphthalen-1-one** and related compounds is presented in the table below.

Property	Value	Reference Compound
CAS Number	26231-23-2	5-bromo-6-methoxy-3,4-dihydro-2H-naphthalen-1-one
Molecular Formula	C ₁₁ H ₁₁ BrO ₂	5-bromo-6-methoxy-3,4-dihydro-2H-naphthalen-1-one
Molecular Weight	255.11 g/mol	2-bromo-3,4-dihydro-7-methoxy-1(2H)-naphthalenone[5]
Appearance	Likely a solid	General property of similar tetralones
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Soluble in organic solvents like dichloromethane and ethyl acetate	General property of similar compounds

Synthetic Protocol: Representative Synthesis

While a specific, detailed experimental protocol for the synthesis of **5-bromo-6-methoxy-3,4-dihydro-2H-naphthalen-1-one** is not readily available in the cited literature, a plausible synthetic route can be devised based on established methodologies for the synthesis of related tetralones. A common approach involves the Friedel-Crafts acylation followed by intramolecular cyclization.

Reaction Scheme:

A potential synthesis could start from 3-bromo-4-methoxyanisole and succinic anhydride via a Friedel-Crafts acylation, followed by reduction and intramolecular cyclization. An alternative, and often more direct route, is the bromination of a pre-formed methoxy-tetralone. Below is a representative protocol for the bromination of 6-methoxy-1-tetralone.

Materials:

- 6-methoxy-1-tetralone
- N-Bromosuccinimide (NBS)
- Benzoyl peroxide (initiator)
- Toluene (dry)
- Dichloromethane
- 5% Hydrochloric acid solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Hexane
- Silica gel for column chromatography

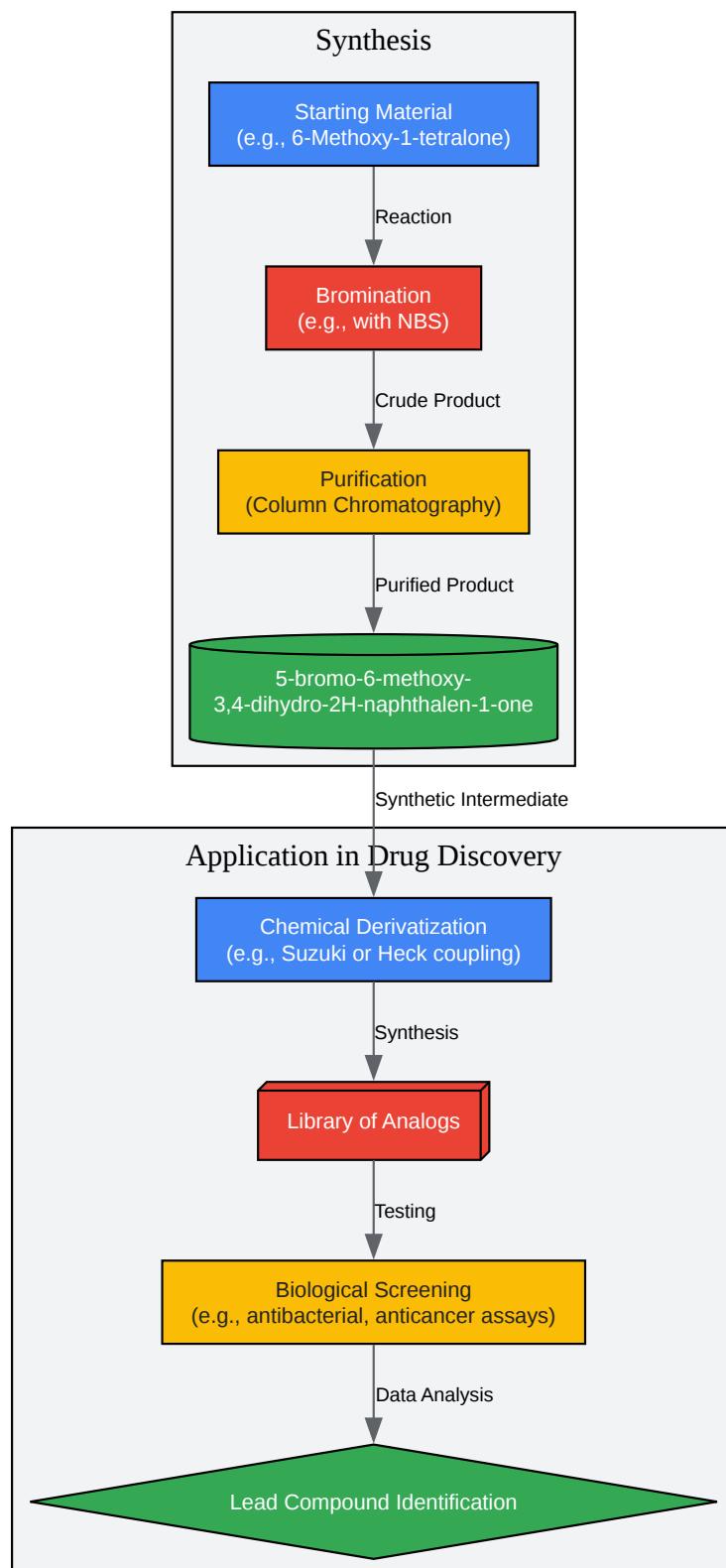
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve 6-methoxy-1,2,3,4-tetrahydronaphthalene (1 equivalent) in dichloromethane.
- **Addition of Reagents:** Cool the solution to -78°C using a dry ice/acetone bath. To this, add a suspension of N-bromosuccinimide (1.05 equivalents) and a catalytic amount of benzoyl peroxide in dry toluene dropwise.
- **Reaction:** Stir the reaction mixture at -78°C for 7 hours, then allow it to warm to room temperature and continue stirring for an additional 10 hours.
- **Workup:** Filter the reaction mixture to remove any solid byproducts. Concentrate the filtrate under reduced pressure. Add hexane to the residue to precipitate succinimide and filter again.

- Extraction: Wash the filtrate successively with 5% hydrochloric acid and saturated sodium chloride solution.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by column chromatography on silica gel, eluting with a hexane/ethyl acetate gradient to yield the desired **5-bromo-6-methoxy-3,4-dihydro-2H-naphthalen-1-one**.^[6]

Logical Workflow for Synthesis and Application

The following diagram illustrates a logical workflow for the synthesis of **5-bromo-6-methoxy-3,4-dihydro-2H-naphthalen-1-one** and its potential application in a drug discovery context.



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Caption: Synthetic workflow and application in drug discovery.

Conclusion

5-bromo-6-methoxy-3,4-dihydro-2H-naphthalen-1-one represents a strategically important synthetic intermediate. Its functional groups allow for diverse chemical transformations, enabling the generation of novel molecular entities for evaluation in drug discovery programs. The methodologies outlined in this guide, though based on related compounds, provide a solid foundation for the synthesis and utilization of this and similar tetralone derivatives in a research setting.

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